

Technical Guide: Safety, Handling, and Properties of 1,4-Oxazepan-6-one

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Compound of Interest

Compound Name: 1,4-Oxazepan-6-one

Cat. No.: B12820161

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A comprehensive Material Safety Data Sheet (MSDS) for **1,4-Oxazepan-6-one** is not readily available in the public domain. The information presented herein is a compilation of data from suppliers and analogous chemical structures. All handling of this chemical should be conducted by trained personnel with appropriate personal protective equipment (PPE) in a controlled laboratory setting.

Introduction

1,4-Oxazepan-6-one is a heterocyclic compound of interest in medicinal chemistry and drug development due to its structural motif, which is present in various biologically active molecules. As a relatively novel building block, detailed safety and toxicological data are limited. This guide aims to provide a summary of the available information on its safety, handling, and physical properties to ensure its responsible use in a research and development environment.

Physicochemical Properties

Quantitative data for **1,4-Oxazepan-6-one** is limited. The following table summarizes available information, primarily from chemical suppliers.

Property	Value	Source
Molecular Formula	C ₅ H ₉ NO ₂	Supplier Data
Molecular Weight	115.13 g/mol	Supplier Data
Appearance	White to off-white solid	Supplier Data
Purity	≥95%	Supplier Data
Storage Temperature	2-8°C	Supplier Data

Hazard Identification and Safety Precautions

Due to the lack of a specific MSDS, a precautionary approach is essential. The potential hazards are inferred from the general reactivity of similar heterocyclic ketones and lactams.

Potential Hazards:

- **Acute Toxicity:** The acute toxicological properties have not been fully investigated. Assume the compound is harmful if swallowed, inhaled, or in contact with skin.
- **Skin Corrosion/Irritation:** May cause skin irritation.
- **Eye Damage/Irritation:** May cause serious eye irritation.
- **Respiratory Sensitization:** May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Recommended Safety Precautions:

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a fume hood.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
 - **Skin Protection:** Wear nitrile or neoprene gloves, a lab coat, and closed-toe shoes.

- Respiratory Protection: If handling as a powder or generating dust, use a NIOSH-approved respirator with an appropriate particulate filter.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Use only in a chemical fume hood.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is 2-8°C.

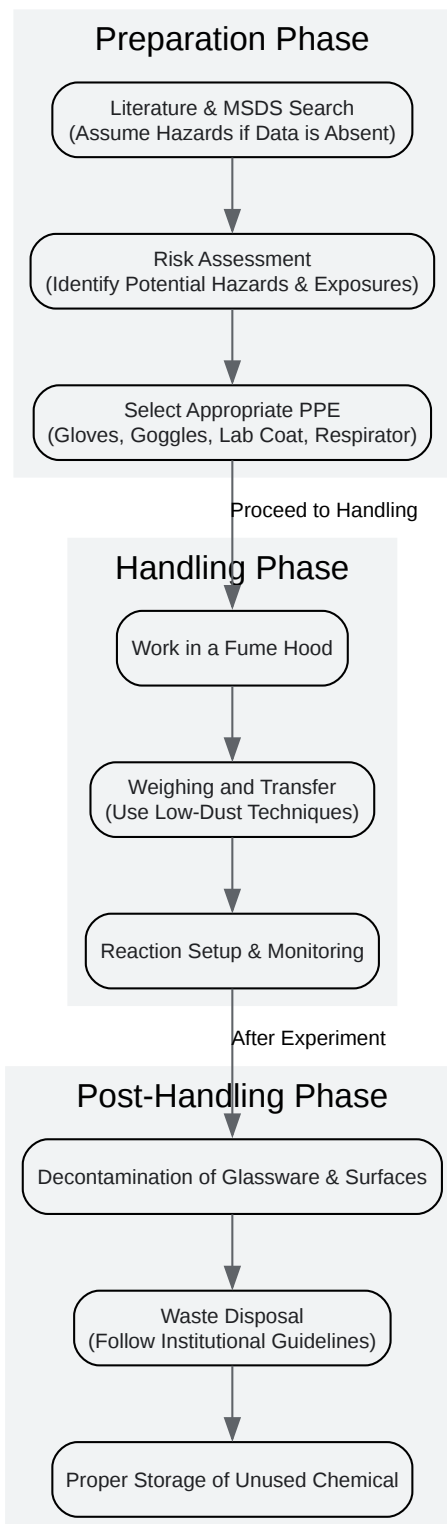
First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Workflow: Safe Handling of a Chemical with Limited Safety Data

The following diagram outlines a general workflow for the safe handling and use of a chemical like **1,4-Oxazepan-6-one**, for which comprehensive safety data is not available.

Workflow for Handling Chemicals with Limited Safety Data



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Caption: General workflow for handling chemicals with limited safety data.

Conclusion

While **1,4-Oxazepan-6-one** is a valuable building block in drug discovery and development, the lack of comprehensive safety data necessitates a cautious and well-informed approach to its handling. Researchers and laboratory personnel must adhere to strict safety protocols, utilize appropriate personal protective equipment, and handle the compound in a controlled environment to minimize potential risks. As more research is conducted with this molecule, it is anticipated that more detailed toxicological and safety information will become available. Until then, treating **1,4-Oxazepan-6-one** with the highest degree of care is paramount.

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